

Undecyl Acrylate: A Comprehensive Technical Guide to Commercial Sources, Synthesis, and Applications

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Compound of Interest

Compound Name: *Undecyl acrylate*

CAS No.: 20690-61-3

Cat. No.: B1607107

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecyl acrylate is an acrylic acid ester that serves as a versatile monomer in the synthesis of a wide range of polymers. Its long alkyl chain imparts unique properties to the resulting polymers, such as hydrophobicity, flexibility, and a low glass transition temperature. These characteristics make poly(**undecyl acrylate**) and its copolymers valuable materials in various fields, including coatings, adhesives, and, increasingly, in biomedical applications. This guide provides a comprehensive overview of the commercial sources of **undecyl acrylate**, its key physicochemical properties, safety and handling considerations, a detailed protocol for its polymerization, and methods for the characterization of the resulting polymer. The information presented herein is intended to equip researchers and professionals in drug development and materials science with the necessary knowledge to effectively source and utilize this monomer in their work.

Commercial Sources and Suppliers of Undecyl Acrylate

A variety of chemical suppliers offer **undecyl acrylate** for research and development purposes. The purity and available quantities can vary, so it is crucial to select a supplier that meets the specific needs of your application. Below is a comparative table of notable suppliers.

Supplier	Product Name	CAS Number	Purity/Grade	Available Quantities
Alfa Chemistry	Undecyl acrylate	20690-61-3	Varies	Inquire
PubChem	Undecyl acrylate	20690-61-3	Varies	Multiple Suppliers Listed
ChemicalBook	UNDECYL ACRYLATE	20690-61-3	Varies	Multiple Suppliers Listed[1]
Santa Cruz Biotechnology	Undecyl acrylate	20690-61-3	Varies	Inquire
TCI America	Undecyl acrylate	20690-61-3	>98%	Gram to Kilogram

Physicochemical Properties

Undecyl acrylate is a clear, colorless liquid with a characteristic acrid odor. Its key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	20690-61-3[2]
Molecular Formula	C14H26O2[2]
Molecular Weight	226.36 g/mol [2]
Boiling Point	288.8±9.0 °C (Predicted)[1]
Density	0.876±0.06 g/cm3 (Predicted)[1]
IUPAC Name	undecyl prop-2-enoate[2]

Applications in Research and Drug Development

The long alkyl chain of **undecyl acrylate** imparts significant hydrophobicity to polymers, making it a valuable monomer for applications where water resistance is desired. In the context of drug development, poly(**undecyl acrylate**) and its copolymers are being explored for the formulation of drug delivery systems for hydrophobic drugs.

- **Nanoparticle-based Drug Delivery:** The amphiphilic nature of copolymers containing **undecyl acrylate** allows for the formation of self-assembled nanoparticles in aqueous environments. These nanoparticles can encapsulate hydrophobic drugs within their core, improving their solubility and bioavailability.[3]
- **Hydrogels for Controlled Release:** While poly(**undecyl acrylate**) itself is hydrophobic, it can be copolymerized with hydrophilic monomers to form hydrogels. The hydrophobic domains within the hydrogel network can serve as reservoirs for hydrophobic drugs, allowing for their sustained release over time.
- **Mucoadhesive Formulations:** The hydrophobic nature of **undecyl acrylate**-containing polymers can enhance their interaction with mucosal surfaces, prolonging the residence time of drug formulations and improving drug absorption.

Safety and Handling

Acrylate monomers are known skin and eye irritants and can cause respiratory irritation. It is essential to handle **undecyl acrylate** in a well-ventilated fume hood and to wear appropriate

personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Storage: **Undecyl acrylate** should be stored in a cool, dry, and well-ventilated area, away from sources of ignition.[4] It is typically stabilized with an inhibitor, such as hydroquinone monomethyl ether (MEHQ), to prevent spontaneous polymerization. The effectiveness of the inhibitor is dependent on the presence of oxygen, so it is crucial to store the monomer under an air atmosphere, not under inert gas.[4]

Spills: In the event of a spill, absorb the material with an inert absorbent and dispose of it in accordance with local regulations.

Experimental Protocol: Synthesis of Poly(undecyl acrylate) via Free-Radical Polymerization

This protocol describes the synthesis of poly(**undecyl acrylate**) by free-radical polymerization using azobisisobutyronitrile (AIBN) as the initiator. This method is a common and straightforward approach for the synthesis of poly(alkyl acrylates).

Materials:

- **Undecyl acrylate** (inhibitor removed)
- Azobisisobutyronitrile (AIBN)
- Anhydrous toluene
- Methanol
- Round-bottom flask with a magnetic stir bar
- Condenser
- Nitrogen or argon gas inlet
- Heating mantle with a temperature controller
- Schlenk line or similar inert atmosphere setup

Procedure:

- Inhibitor Removal: Pass the **undecyl acrylate** monomer through a column of basic alumina to remove the polymerization inhibitor.
- Reaction Setup: Assemble a dry round-bottom flask with a magnetic stir bar and a condenser under a nitrogen or argon atmosphere.
- Reagent Addition: To the flask, add the purified **undecyl acrylate** and anhydrous toluene. A typical monomer concentration is 1-2 M.
- Initiator Addition: Add AIBN to the reaction mixture. The initiator concentration is typically in the range of 0.1-1 mol% with respect to the monomer.
- Degassing: Subject the reaction mixture to several freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit the polymerization.
- Polymerization: Immerse the flask in a preheated oil bath at 60-80 °C and stir the reaction mixture vigorously. The polymerization time can range from a few hours to 24 hours, depending on the desired conversion.
- Precipitation and Purification: After the desired reaction time, cool the flask to room temperature. Precipitate the polymer by slowly adding the reaction mixture to a large excess of cold methanol with vigorous stirring.
- Isolation and Drying: Collect the precipitated polymer by filtration and wash it several times with fresh methanol to remove any unreacted monomer and initiator. Dry the polymer under vacuum at a slightly elevated temperature (e.g., 40-50 °C) until a constant weight is achieved.



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Caption: Free-Radical Polymerization Workflow of **Undecyl Acrylate**.

Analytical Characterization of Poly(undecyl acrylate)

The synthesized poly(**undecyl acrylate**) can be characterized by various analytical techniques to determine its molecular weight, thermal properties, and chemical structure.

Gel Permeation Chromatography (GPC)

GPC, also known as Size Exclusion Chromatography (SEC), is used to determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and polydispersity index ($PDI = M_w/M_n$) of the polymer. A typical GPC analysis involves dissolving the polymer in a suitable solvent, such as tetrahydrofuran (THF), and passing it through a column packed with a porous gel.[5] Larger polymer chains elute faster than smaller ones, allowing for the determination of the molecular weight distribution.

Differential Scanning Calorimetry (DSC)

DSC is used to determine the thermal properties of the polymer, such as the glass transition temperature (T_g). The T_g is an important parameter as it indicates the temperature at which the polymer transitions from a rigid, glassy state to a more flexible, rubbery state. For poly(**undecyl acrylate**), the T_g is expected to be well below room temperature due to the flexibility imparted by the long alkyl side chain. A typical DSC thermogram shows a step change in the heat flow at the T_g . [6][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR and ^{13}C NMR spectroscopy are powerful tools for confirming the chemical structure of the synthesized polymer. The 1H NMR spectrum of poly(**undecyl acrylate**) will show characteristic peaks corresponding to the protons in the polymer backbone and the undecyl side chain. For instance, a broad signal around 4.0 ppm is typically assigned to the protons of the methylene group adjacent to the ester oxygen ($-OCH_2-$), while signals in the region of 0.8-1.7 ppm correspond to the other protons of the alkyl chain and the polymer backbone.[8]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can be used to confirm the polymerization of **undecyl acrylate** by monitoring the disappearance of the characteristic C=C bond stretching vibration of the acrylate

monomer (typically around 1635 cm^{-1}) and the appearance of the characteristic C=O stretching vibration of the ester group in the polymer (around 1730 cm^{-1}).

Conclusion

Undecyl acrylate is a valuable monomer for the synthesis of polymers with tailored properties for a variety of applications, including advanced drug delivery systems. This guide has provided a comprehensive overview of the commercial sources, physicochemical properties, safe handling procedures, and a detailed experimental protocol for the polymerization of **undecyl acrylate**. The information on the analytical characterization of the resulting polymer will aid researchers in verifying the success of their synthesis and in understanding the properties of their materials. By leveraging the information presented in this guide, scientists and drug development professionals can confidently source and utilize **undecyl acrylate** in their research and development endeavors.

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